

# Application Notes and Protocols for 3-Isopropylphenyl Diphenyl Phosphate

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## Compound of Interest

Compound Name: 3-Isopropylphenyl diphenyl phosphate

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This document provides detailed handling procedures, safety precautions, and emergency protocols for **3-Isopropylphenyl diphenyl phosphate** (IPPDPP). It is intended to supplement, not replace, institutional safety guidelines and Material Safety Data Sheets (MSDS).

## Chemical and Physical Properties

**3-Isopropylphenyl diphenyl phosphate** is a viscous, light yellow liquid.<sup>[1]</sup> It is primarily used as a flame-retardant plasticizer, in hydraulic fluids, and as a lubricant additive.<sup>[1]</sup> Commercial formulations are typically mixtures of 2-, 3-, and 4-isopropylphenyl diphenyl phosphate.<sup>[1]</sup>

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>21</sub> O <sub>4</sub> P
Molecular Weight	368.36 g/mol <sup>[2]</sup> <sup>[3]</sup>
Appearance	Viscous light yellow liquid <sup>[1]</sup>
Solubility in Water	< 1 mg/mL at 77°F <sup>[1]</sup>
Flash Point	> 200 °F <sup>[1]</sup>
Vapor Pressure	0.00000035 mmHg <sup>[1]</sup>

## Hazard Identification and Toxicity

### GHS Hazard Statements:

- H315: Causes skin irritation.[4]
- H317: May cause an allergic skin reaction.[5]
- H319: Causes serious eye irritation.[4][5]
- H361: Suspected of damaging fertility or the unborn child.[5][6]
- H373: May cause damage to organs through prolonged or repeated exposure.[6]
- H410: Very toxic to aquatic life with long-lasting effects.[6]

### Potential Health Effects:

- Acute Effects: May cause skin, eye, and respiratory irritation. Harmful if swallowed.[4] The classic presentation of organophosphate poisoning includes symptoms like diaphoresis, pinpoint pupils, and muscle fasciculations.[1]
- Chronic Effects: Prolonged or repeated exposure may lead to organ damage.[6] There is evidence that it may damage fertility or the unborn child.[5][6]
- Neurotoxicity: Certain isomers, particularly ortho-isomers, can induce organophosphate-induced delayed neurotoxicity (OPIDN).

### Toxicity Data Summary:

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>5000 mg/kg	[7]
LOAEL	Rat	Oral	25 mg/kg bw/day (based on changes in adrenals)	
Neurotoxicity	Hen	Oral	Ataxia reported at doses >2000 mg/kg bw	

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[2]
- Skin Protection:
  - Gloves: Wear chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected before use.[2][6]
  - Clothing: Wear a lab coat or other protective clothing. For significant exposure risks, fire/flame resistant and impervious clothing should be worn.[2][5]
- Respiratory Protection: Use only in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[2] For unknown atmospheres, a Self-Contained Breathing Apparatus (SCBA) is necessary.[1]

## Experimental Protocols

### 4.1. Safe Handling Protocol

- Preparation:
  - Ensure a well-ventilated work area, such as a chemical fume hood.[2][6]

- Assemble all necessary equipment and reagents before starting.
- Don appropriate PPE as described in Section 3.
- Handling:
  - Avoid contact with skin and eyes.[\[2\]](#)[\[6\]](#)
  - Avoid the formation of dust and aerosols.[\[2\]](#)[\[6\]](#)
  - Use non-sparking tools to prevent ignition from electrostatic discharge.[\[2\]](#)[\[6\]](#)
  - Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling.[\[5\]](#)
  - Decontaminate all work surfaces with a suitable solvent (e.g., alcohol) followed by a strong soap and water solution.[\[1\]](#)
  - Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[5\]](#)

#### 4.2. Storage Protocol

- Store in a tightly closed, properly labeled container.[\[6\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[6\]](#) Some sources recommend refrigeration.[\[1\]](#)
- Store locked up.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Store away from foodstuffs and incompatible materials such as strong reducing agents and oxidizing agents.[\[1\]](#)[\[6\]](#)

#### 4.3. Spill Response Protocol

- Immediate Actions:

- Evacuate personnel to a safe area, upwind of the spill.[\[2\]](#)[\[6\]](#)
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[2\]](#)[\[6\]](#)
- Containment & Cleanup:
  - Prevent further leakage if it is safe to do so. Do not let the chemical enter drains or waterways.[\[2\]](#)
  - Absorb the spill with a liquid-binding material such as sand, diatomite, or universal binders.[\[8\]](#)
  - Collect the absorbed material using non-sparking tools and place it in a sealed, vapor-tight plastic bag or a suitable closed container for disposal.[\[1\]](#)[\[2\]](#)
- Decontamination:
  - Wash all contaminated surfaces with alcohol, followed by a strong soap and water solution.[\[1\]](#)
  - Do not re-enter the contaminated area until it has been verified as clean by a safety officer.[\[1\]](#)

#### 4.4. Waste Disposal Protocol

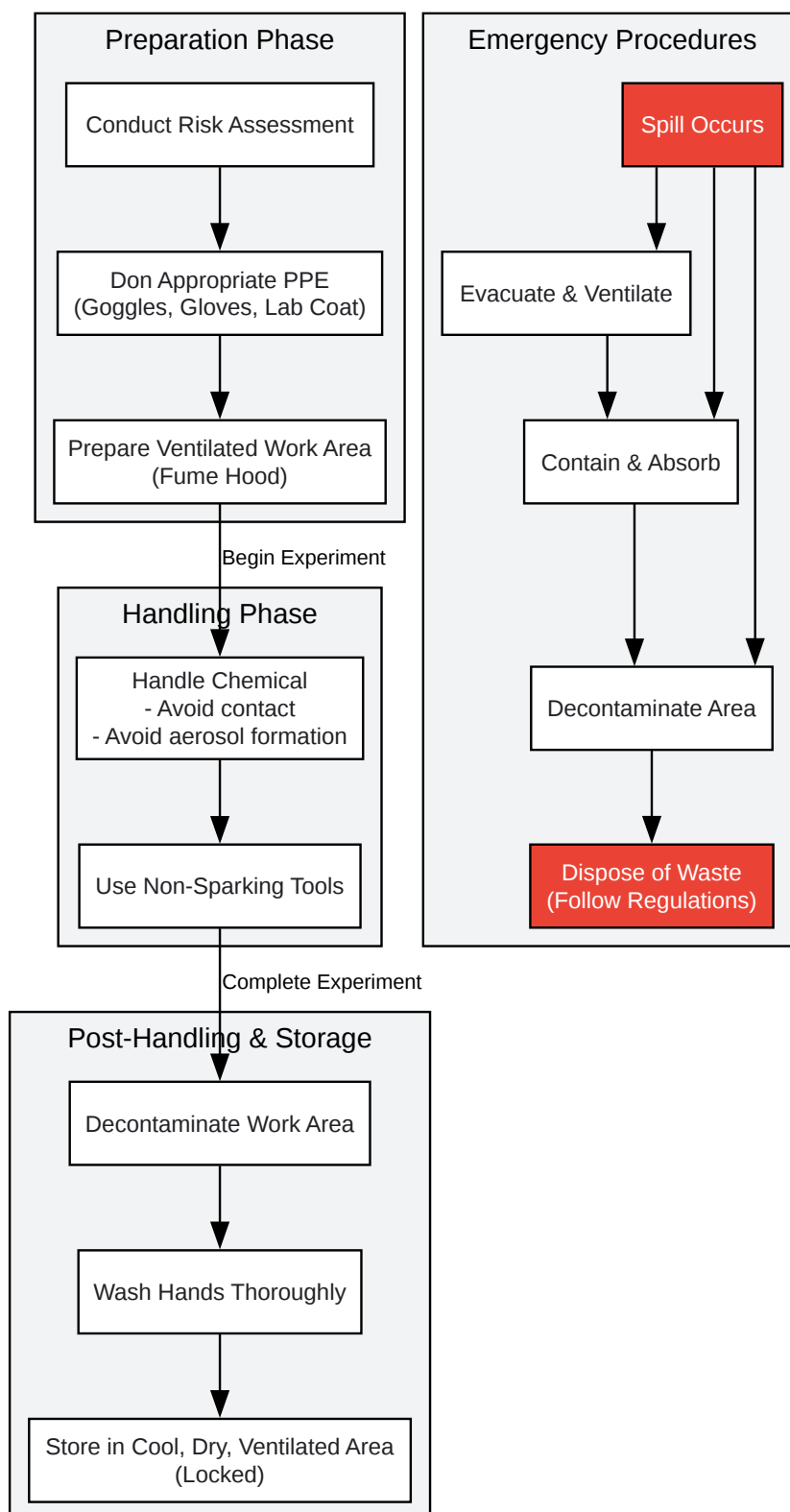
- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[\[5\]](#)
- Do not mix with other waste. Leave chemicals in their original containers for disposal.
- Contaminated packaging should be handled in the same manner as the product itself.

## First Aid Measures

- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)[\[6\]](#)

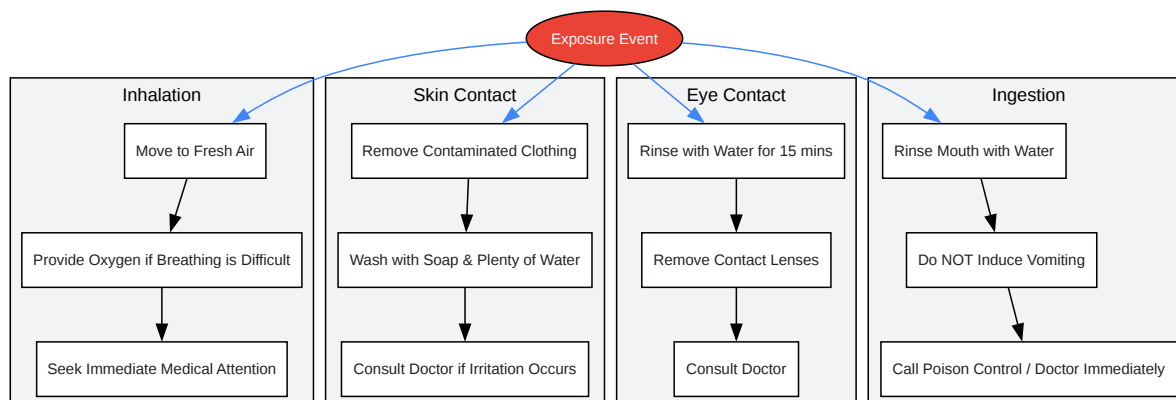
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation or a rash occurs.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- In Case of Eye Contact: Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[2\]](#)[\[6\]](#)

## Visual Diagrams



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Caption: Workflow for safe handling of **3-Isopropylphenyl diphenyl phosphate**.



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Caption: First aid response pathways for exposure incidents.

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